

# Comparative Analysis of Catheter Securement Systems: Adhesive Anchors vs. Subcutaneous Anchors

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## Compound of Interest

Compound Name: A4333

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This guide provides a comparative analysis of two distinct catheter securement methodologies: adhesive-based anchoring systems, represented by devices falling under the HCPCS code **A4333**, and subcutaneous anchor securement systems (SASS). The objective is to present performance data from a large-scale retrospective study to inform clinical trial design and practice.

## Introduction to Catheter Securement Technologies

Proper catheter securement is critical in clinical settings to prevent complications such as catheter migration, dislodgement, and associated infections. The choice of securement device can significantly impact patient outcomes and the integrity of clinical trial data.

### **A4333:** Adhesive Skin Attachment Anchoring Devices

**A4333** is a Healthcare Common Procedure Coding System (HCPCS) code for a "urinary catheter anchoring device, adhesive skin attachment, each".<sup>[1][2][3]</sup> These devices utilize a sterile adhesive pad that adheres to the patient's skin and a mechanism to secure the catheter. They are designed for single-patient use and are replaced periodically.

### Subcutaneous Anchor Securement Systems (SASS)

Subcutaneous anchor systems, such as the SecurAcath, employ small, flexible feet that are placed just beneath the skin at the catheter exit site.<sup>[4][5]</sup> This method provides securement for the life of the catheter without the need for periodic replacement of the anchor itself.

## Performance Data: A Retrospective Cohort Study

A large retrospective study of over 9,200 adult oncology patients with peripherally inserted central catheters (PICCs) provides the most robust data available for comparing these two securement methods. The study compared the performance of adhesive securement devices (ASD), which are functionally equivalent to the devices coded under **A4333**, with subcutaneous anchor securement systems (SASS).<sup>[6][7][8]</sup>

**Table 1: Catheter Dislodgement Rates**

Securement Method	Partial or Complete Dislodgement Rate	Risk Ratio (ASD vs. SASS)	p-value
Adhesive Securement Device (ASD)	12%	36x greater risk of dislodgement	< 0.0001
Subcutaneous Anchor Securement System (SASS)	0.4%		

Data sourced from a retrospective study of oncology patients with PICCs.<sup>[7]</sup>

## Table 2: Probability of Completing Therapy with a Single Catheter

Securement Method	Probability of Reaching End of Need with One PICC (at 2 years)	Number of Patients (n)	p-value
Adhesive Securement Device (ASD)	68%	944	< 0.0001
Subcutaneous Anchor Securement System (SASS)	>95%	8313	

Data sourced from a retrospective study of oncology patients with PICCs.[\[6\]](#)[\[8\]](#)

## Experimental Protocols

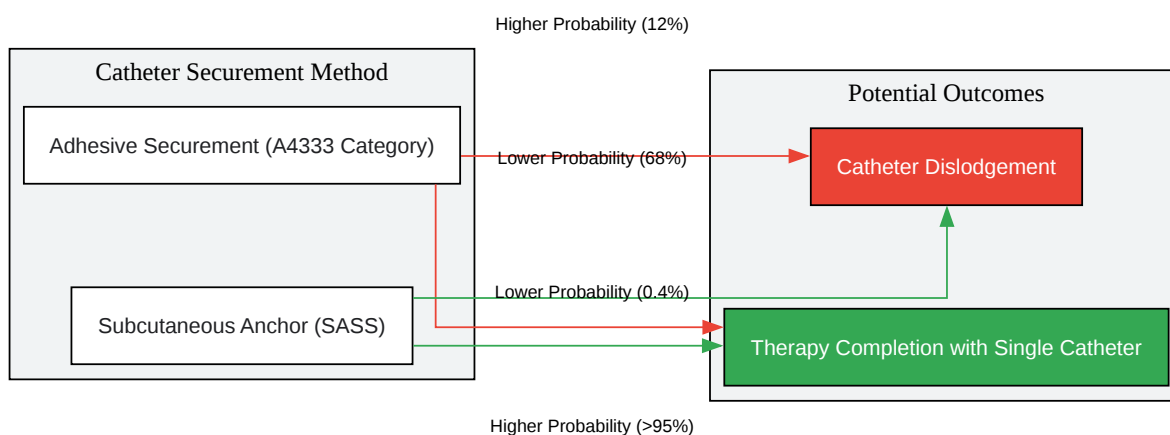
The data presented is based on a retrospective study with the following methodology[\[6\]](#)[\[7\]](#)[\[8\]](#):

- Study Design: A retrospective analysis of implant and explant data for adult oncology patients with PICCs.
- Patient Population: Over 9,200 adult oncology patients requiring a PICC for treatment, such as chemotherapy or nutrition.
- Intervention Groups:
  - Patients with a PICC secured with an adhesive securement device (ASD).
  - Patients with a PICC secured with a subcutaneous anchor securement system (SASS).
- Data Collection: Evaluation of patient records spanning from 2007 to 2021.
- Primary Outcome: The ability of patients to complete their therapy with a single peripherally inserted central catheter.
- Secondary Outcomes: Incidence of partial or complete catheter dislodgement requiring replacement or premature discontinuation of therapy.

- Statistical Analysis: The probability of reaching the end of need with a single PICC was calculated and compared between the two groups. The risk ratio for dislodgement was also determined. A p-value of  $< 0.05$  was considered statistically significant.

## Visualizing the Comparison

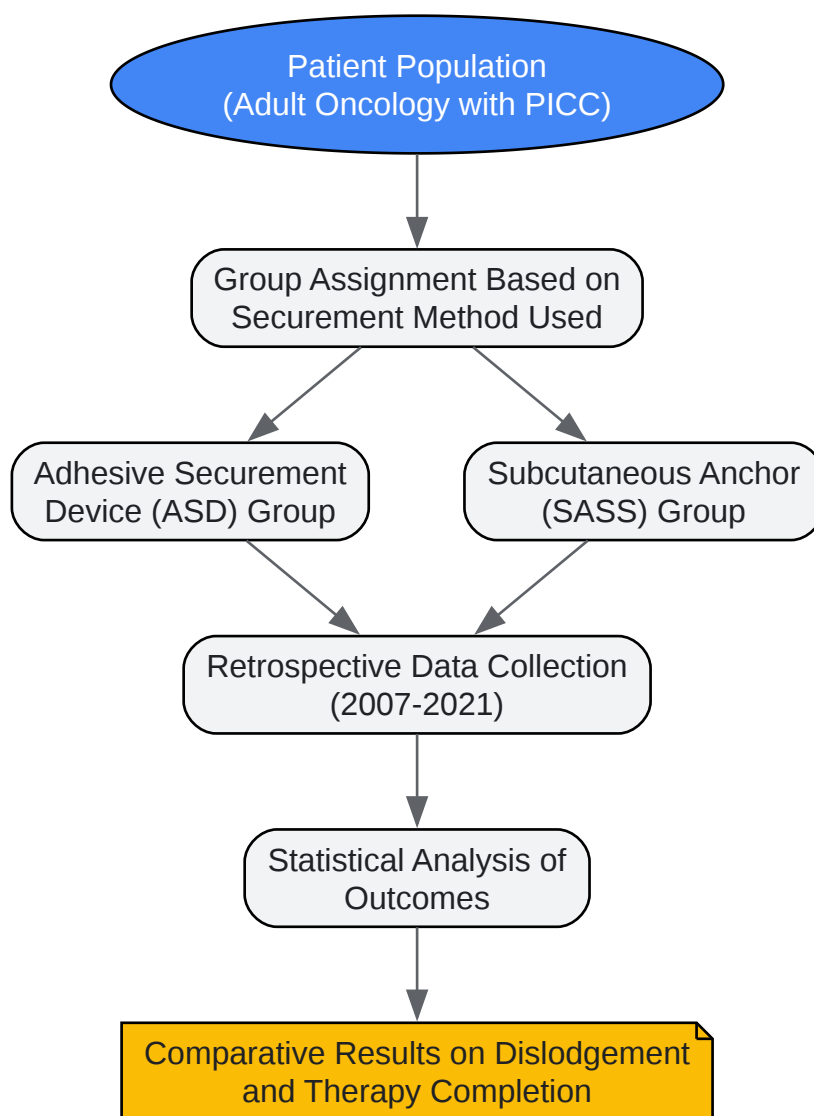
### Logical Flow of Catheter Securement and Patient Outcomes



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Caption: Comparative outcome probabilities of adhesive vs. subcutaneous catheter securement.

## Experimental Workflow of the Retrospective Study



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Caption: Workflow of the retrospective comparative study on catheter securement systems.

## Conclusion

The available evidence from a large-scale retrospective study in oncology patients with PICCs suggests that subcutaneous anchor securement systems are associated with significantly lower rates of catheter dislodgement and a higher probability of completing therapy with a single catheter compared to adhesive securement devices.[6][7][8] While **A4333** represents a broad category of adhesive devices for urinary catheters, the principles of securement and the potential for complications are analogous. For clinical trials where catheter stability is paramount to data integrity and patient safety, the performance differences between these

securement methods warrant careful consideration. Researchers and drug development professionals should evaluate the specific needs of their trial protocols and patient populations when selecting a catheter securement system.

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